

Protocol for quantitative lipidomics with deuterated internal standards

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Compound of Interest

Compound Name: 1,1',1''-(1,2,3-Propanetriyl)-
1,1,2,3,3-d5 tri-(11Z)-11-
heptadecenoate

Cat. No.: B15559070

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Application Note & Protocol

Topic: Protocol for Quantitative Lipidomics with Deuterated Internal Standards

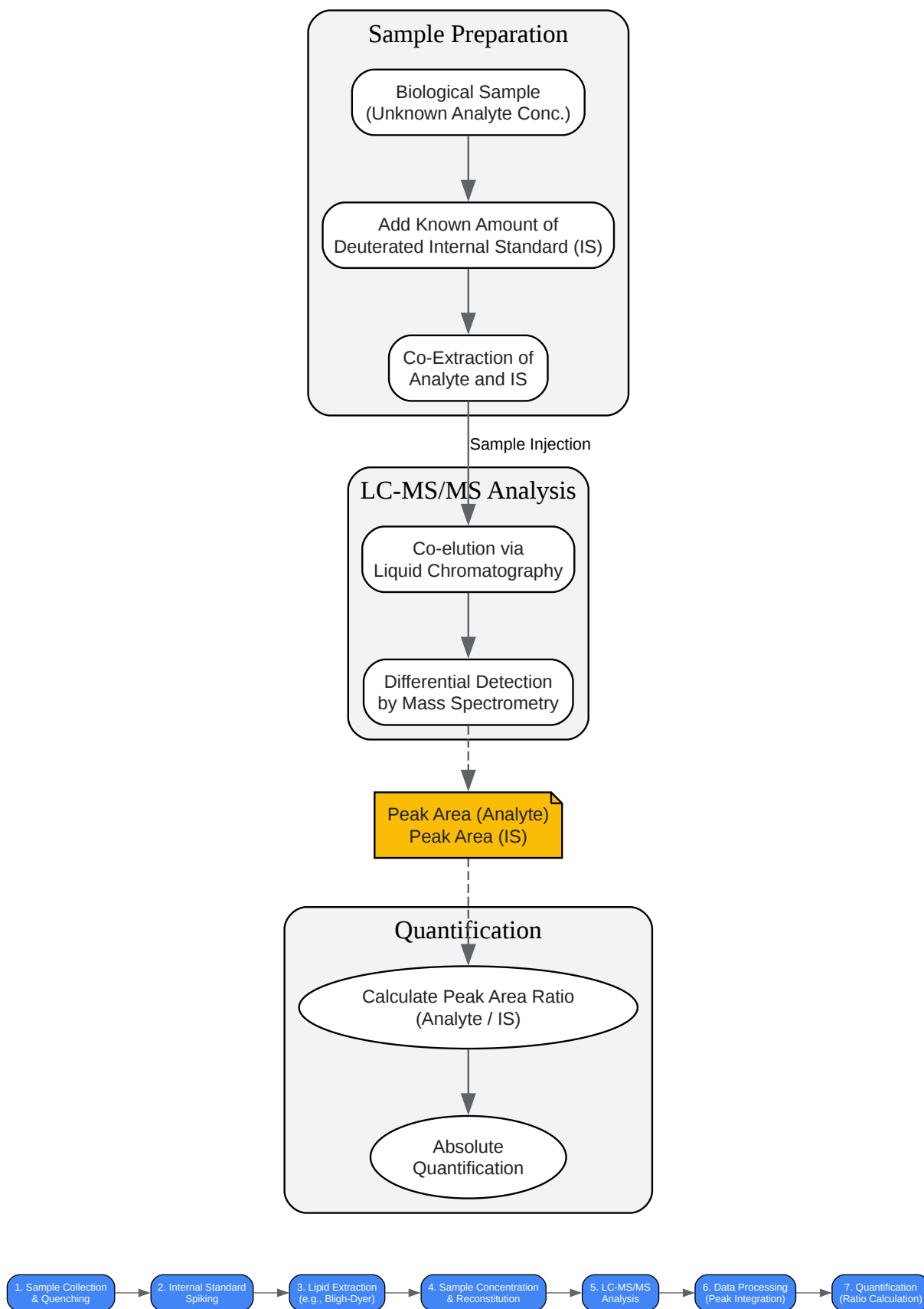
Audience: Researchers, scientists, and drug development professionals.

The Gold Standard: A Protocol for Accurate Lipid Quantification Using Isotope Dilution Mass Spectrometry

In the intricate field of lipidomics, the pursuit of accurate and reproducible quantification is paramount for uncovering the roles of lipids in health and disease. From biomarker discovery to therapeutic development, the reliability of analytical data underpins scientific advancement. The inherent complexity of the lipidome and variability in analytical workflows present significant challenges to achieving precise measurements. This guide details a robust protocol for quantitative lipidomics, grounded in the "gold standard" principle of isotope dilution using deuterated internal standards.

The Core Principle: Isotope Dilution Mass Spectrometry

The fundamental concept behind using deuterated internal standards is isotope dilution mass spectrometry.^[1] A known quantity of a deuterated lipid, which is chemically and physically almost identical to the endogenous lipid of interest (analyte) but has a higher mass, is introduced into a biological sample at the earliest stage of preparation.^[1] Because the deuterated standard and the endogenous analyte exhibit nearly identical physicochemical properties, they co-elute during chromatography and experience the same degree of sample loss during processing and ionization efficiency (or suppression) in the mass spectrometer.^[1] ^[2] The mass spectrometer readily distinguishes between the analyte and the deuterated standard based on their mass-to-charge (m/z) ratio. By calculating the ratio of the signal intensity of the endogenous lipid to that of the known amount of the deuterated internal standard, precise quantification is achieved, effectively normalizing for analytical variability.^[3] ^[4]



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